Application Notes and Protocols for Studying Membrane Transport Using Sodium Octanoate

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Compound of Interest

Compound Name: *sodium;octanoate*

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Introduction

Sodium octanoate, a sodium salt of the medium-chain fatty acid octanoic acid, is a valuable tool for studying and modulating membrane transport, particularly in the context of drug delivery. Its primary mechanism of action involves the transient and reversible opening of tight junctions between epithelial cells, which increases paracellular permeability. This allows for the enhanced transport of molecules that would otherwise have poor absorption across epithelial barriers, such as the intestinal epithelium. These application notes provide an overview of the mechanisms, key experimental protocols, and data interpretation when using sodium octanoate as a permeation enhancer.

Mechanism of Action

Sodium octanoate and the closely related sodium caprate (C10) exert their effects primarily on the paracellular pathway, which is the transport route between adjacent cells. This pathway is regulated by tight junctions, complex protein structures that form a seal to restrict the passage of substances.

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The proposed mechanism involves the following key events:

- Interaction with Tight Junction Proteins: Sodium octanoate is believed to interact with and cause the displacement of specific tight junction proteins, such as claudins and occludin, from the cell membrane. This disrupts the integrity of the tight junction seal.
- Cytoskeletal Rearrangement: The function of tight junctions is closely linked to the actin cytoskeleton. Sodium octanoate may induce changes in the organization of the actin cytoskeleton, further contributing to the opening of the paracellular pathway.
- Increased Permeability: The disruption of tight junctions leads to a transient increase in the permeability of the epithelial barrier to ions and small hydrophilic molecules. This effect is reversible, with the barrier function being restored after the removal of sodium octanoate.

The overall effect is a temporary "opening" of the paracellular gate, allowing for increased passage of co-administered substances.

Core Applications

- Enhancing Oral Drug Bioavailability: By increasing intestinal epithelial permeability, sodium octanoate can improve the absorption of poorly permeable drugs, including peptides and other macromolecules.
- Investigating Paracellular Transport Mechanisms: As a tool to reversibly open tight junctions, it is used to study the fundamentals of paracellular transport and the role of specific tight junction proteins.
- In Vitro Modeling of Drug Absorption: It is employed in in vitro models, such as Caco-2 cell monolayers, to screen for the potential of drug candidates to be absorbed via the paracellular route.

Quantitative Data Summary

The following tables summarize the quantitative effects of sodium octanoate and the closely related sodium caprate on epithelial barrier function.

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Table 1: Effect of Sodium Caprate on Transepithelial Electrical Resistance (TEER) and Permeability of Marker Molecules

Compound	Concentration	Cell Line/Tissue	Marker Molecule	Change in TEER	Increase in Permeability (Papp)	Reference
Sodium Caprate (C10)	10 mM	Human Epidermal Keratinocytes	Not Specified	Decreased	Increased	
Sodium Caprate (C10)	10 mM	MDCK Cells	FITC-dextran (4.4 kDa)	Decreased	Increased	
Sodium Caprate (C10)	50-300 mM	Rat Duodenum	FITC-dextran (4 kDa)	Not Reported	Dose-dependent increase	
Sodium Caprate (C10)	8.5–13 mM	Caco-2 Cells	Not Specified	Not Reported	Increased	

Table 2: Enhancement of Drug Permeability by Sodium Salcaprozate (SNAC) - A Derivative of a Medium-Chain Fatty Acid

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Compound	Concentration	Tissue	Drug	Increase in Permeability (Papp)	Reference
Salcaprozate Sodium (SNAC)	20 mM	Rat Colon	[³H]-octreotide	3.2-fold	
Salcaprozate Sodium (SNAC)	20 mM	Rat Ileum	[³H]-octreotide	3.4-fold	
Salcaprozate Sodium (SNAC)	20 mM	Rat Upper Jejunum	[³H]-octreotide	2.3-fold	
Salcaprozate Sodium (SNAC)	20 mM & 40 mM	Human Colonic Mucosa	[³H]-octreotide	1.5-fold & 2.1-fold	

Experimental Protocols

Here we provide detailed protocols for key experiments to study the effects of sodium octanoate on membrane transport.

Protocol 1: Measurement of Transepithelial Electrical Resistance (TEER)

This protocol describes how to measure the integrity of an epithelial monolayer using TEER before and after the application of sodium octanoate.

Materials:

- Epithelial cells (e.g., Caco-2) cultured on permeable supports (e.g., Transwell® inserts)
- Cell culture medium
- Phosphate-buffered saline (PBS), pre-warmed to 37°C

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- Sodium octanoate solution in a suitable buffer (e.g., PBS or cell culture medium)
- Epithelial Volt-Ohm Meter (EVOM) with "chopstick" electrodes
- 70% ethanol for electrode sterilization

Procedure:

- Cell Culture: Culture epithelial cells on permeable supports until a confluent monolayer is formed. For Caco-2 cells, this typically takes 21 days.
- Equilibration: Before measurement, allow the cell culture plates to equilibrate to room temperature for 30 minutes.
- Electrode Sterilization: Sterilize the "chopstick" electrodes by immersing them in 70% ethanol for 15 minutes, followed by air drying in a sterile hood. Rinse the electrodes with sterile PBS or culture medium before use.
- Baseline TEER Measurement:
  - Add fresh, pre-warmed culture medium to both the apical (upper) and basolateral (lower) chambers of the permeable supports.
  - Insert the shorter electrode into the apical chamber and the longer electrode into the basolateral chamber. Ensure the electrodes are positioned consistently in each well and do not touch the cell monolayer.
  - Record the resistance reading in Ohms (Ω).
- Blank Measurement: Measure the resistance of a blank permeable support containing only culture medium.
- Treatment with Sodium Octanoate:
  - Replace the medium in the apical chamber with the sodium octanoate solution at the desired concentration.
  - Incubate for the desired time period (e.g., 30, 60, 120 minutes).

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- Post-Treatment TEER Measurement: At the end of the incubation period, measure the TEER as described in step 4.
- Calculation of TEER:
  - Subtract the resistance of the blank well from the resistance of the cell monolayer wells.
  - Multiply the resulting resistance value by the surface area of the permeable support to obtain the TEER in Ω·cm².

  TEER (Ω·cm²) = (Resistance_monolayer - Resistance_blank) x Area_support

Protocol 2: Paracellular Permeability Assay with Fluorescent Dextran

This protocol measures the flux of a fluorescently labeled, cell-impermeable molecule across an epithelial monolayer.

Materials:

- Confluent epithelial cell monolayers on permeable supports
- Sodium octanoate solution
- Fluorescein isothiocyanate (FITC)-dextran (e.g., 4 kDa) solution
- Hanks' Balanced Salt Solution (HBSS) or other suitable transport buffer
- Fluorescence plate reader

Procedure:

- Cell Preparation: Wash the cell monolayers twice with pre-warmed HBSS.
- Equilibration: Add fresh HBSS to both apical and basolateral chambers and incubate at 37°C for 30 minutes.
- Treatment and Tracer Addition:

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- Remove the buffer from the apical chamber.
- Add the sodium octanoate solution containing FITC-dextran to the apical chamber.
- Add fresh HBSS to the basolateral chamber.

- Incubation and Sampling:
  - Incubate the plate at 37°C on an orbital shaker.
  - At designated time points (e.g., 30, 60, 90, 120 minutes), collect a sample from the basolateral chamber.
  - After each sampling, replace the volume with fresh, pre-warmed HBSS.
- Fluorescence Measurement: Measure the fluorescence intensity of the collected samples using a fluorescence plate reader (Excitation: ~490 nm, Emission: ~520 nm for FITC).
- Calculation of Apparent Permeability Coefficient (Papp):
  - Calculate the amount of FITC-dextran that has crossed the monolayer at each time point using a standard curve.
  - The Papp value can be calculated using the following equation:

  Papp (cm/s) = (dQ/dt) / (A * C0)

  Where:

  - dQ/dt is the steady-state flux (rate of appearance of the tracer in the receiver chamber)
  - A is the surface area of the permeable support (cm^2)
  - C0 is the initial concentration of the tracer in the donor (apical) chamber

Protocol 3: Ussing Chamber Experiment for Drug Transport

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This protocol outlines the use of an Ussing chamber to study the effect of sodium octanoate on drug transport across an excised intestinal tissue segment.

Materials:

- Ussing chamber system
- Freshly excised intestinal tissue (e.g., rat jejunum)
- Krebs-Ringer bicarbonate buffer (or similar physiological buffer), gassed with 95% O_2/5% CO_2
- Model drug solution
- Sodium octanoate solution
- Analytical method for drug quantification (e.g., HPLC, LC-MS/MS)

Procedure:

- Tissue Preparation:
  - Excise a segment of the intestine and immediately place it in ice-cold Krebs-Ringer buffer.
  - Open the segment along the mesenteric border and gently rinse to remove contents.
  - Remove the outer muscle layers to isolate the mucosal-submucosal layer.
- Mounting the Tissue:
  - Mount the tissue section between the two halves of the Ussing chamber, with the mucosal side facing the apical chamber and the serosal side facing the basolateral chamber.
- Equilibration:
  - Fill both chambers with pre-warmed, gassed Krebs-Ringer buffer.
  - Allow the tissue to equilibrate for 20-30 minutes, during which the transepithelial potential difference (PD) and short-circuit current (Isc) should stabilize. TEER can be calculated

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from these parameters.

- Experiment Initiation:
  - Add the model drug and sodium octanoate to the apical (mucosal) chamber.
  - Add fresh buffer to the basolateral (serosal) chamber.
- Sampling:
  - At regular intervals (e.g., every 15 or 30 minutes), take samples from the basolateral chamber for drug concentration analysis.
  - Replace the sampled volume with fresh, pre-warmed, and gassed buffer.
- Sample Analysis: Quantify the concentration of the drug in the collected samples using a validated analytical method.
- Data Analysis: Calculate the flux of the drug across the tissue over time and determine the apparent permeability coefficient (Papp) as described in Protocol 2.

Protocol 4: Immunofluorescence Staining of Tight Junction Proteins

This protocol is for visualizing the localization of tight junction proteins in response to sodium octanoate treatment.

Materials:

- Epithelial cells grown on glass coverslips or permeable supports
- Sodium octanoate solution
- Paraformaldehyde (PFA) for fixation
- Triton X-100 or another suitable permeabilizing agent
- Blocking solution (e.g., bovine serum albumin or normal goat serum in PBS)

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- Primary antibodies against tight junction proteins (e.g., anti-claudin-1, anti-occludin)
- Fluorescently labeled secondary antibodies
- DAPI for nuclear counterstaining
- Mounting medium
- Fluorescence or confocal microscope

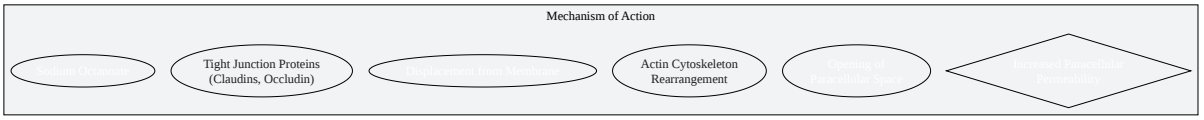
Procedure:

- Cell Treatment: Treat the cells with sodium octanoate for the desired time. Include an untreated control.
- Fixation: Wash the cells with PBS and then fix with 4% PFA for 10-15 minutes at room temperature.
- Permeabilization: Wash again with PBS and then permeabilize the cells with 0.1-0.5% Triton X-100 in PBS for 10 minutes.
- Blocking: Block non-specific antibody binding by incubating the cells in blocking solution for 1 hour at room temperature.
- Primary Antibody Incubation: Incubate the cells with the primary antibody diluted in blocking solution overnight at 4°C.
- Secondary Antibody Incubation: Wash the cells with PBS and then incubate with the fluorescently labeled secondary antibody (diluted in blocking solution) for 1 hour at room temperature, protected from light.
- Counterstaining: Wash with PBS and then incubate with DAPI for 5 minutes to stain the nuclei.
- Mounting and Imaging: Wash with PBS, mount the coverslips onto microscope slides using mounting medium, and image using a fluorescence or confocal microscope. Analyze the images for changes in the localization and distribution of the tight junction proteins.

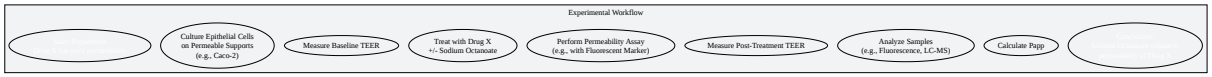
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Visualizations

Signaling Pathway and Experimental Workflow



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